

An In-depth Technical Guide to 2-Bromo-5-fluorophenol

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Compound of Interest

Compound Name: 2-Bromo-5-fluorophenol

Cat. No.: B114175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-fluorophenol** (CAS Number: 147460-41-1), a key building block in modern organic synthesis. This document details its chemical and physical properties, outlines a detailed experimental protocol for its synthesis, explores its applications in drug discovery and agrochemical development, and summarizes its safety and toxicological profile.

Core Properties of 2-Bromo-5-fluorophenol

2-Bromo-5-fluorophenol is a halogenated aromatic compound that serves as a versatile intermediate in the synthesis of complex organic molecules. Its unique substitution pattern, featuring a bromine atom, a fluorine atom, and a hydroxyl group, provides multiple reactive sites for a variety of chemical transformations.

Physicochemical Data

A summary of the key physicochemical properties of **2-Bromo-5-fluorophenol** is presented in Table 1. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference(s)
CAS Number	147460-41-1	
Molecular Formula	C ₆ H ₄ BrFO	[1]
Molecular Weight	191.00 g/mol	[1]
Appearance	Clear colorless to light yellow liquid	
Density	1.717 g/mL at 25 °C	
Boiling Point	185 °C	
Refractive Index	n ₂₀ /D 1.553	
Solubility	Information not readily available	
pKa	7.43 ± 0.10 (Predicted)	

Spectroscopic Data

The structural characterization of **2-Bromo-5-fluorophenol** is confirmed by various spectroscopic techniques. A summary of available data is provided in Table 2.

Technique	Data Highlights	Reference(s)
¹ H NMR	Spectra available, detailed shifts require specific solvent information.	[1]
¹³ C NMR	Spectra available, detailed shifts require specific solvent information.	[1]
FT-IR	Neat; Bruker Tensor 27 FT-IR	[1]
Mass Spectrometry	Electron Ionization (EI)	[2]

Synthesis of 2-Bromo-5-fluorophenol: An Experimental Protocol

The synthesis of **2-Bromo-5-fluorophenol** can be achieved through various synthetic routes. One common method involves the demethylation of a corresponding methoxy-substituted precursor. The following is a representative experimental protocol.

General Procedure for Demethylation

This procedure outlines the demethylation of 2-bromo-5-fluoroanisole to yield **2-Bromo-5-fluorophenol**.

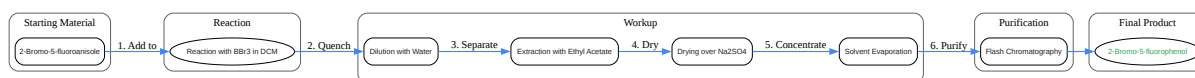
Materials:

- 2-Bromo-5-fluoroanisole
- Dichloromethane (DCM)
- Boron tribromide (BBr_3) solution (1 M in DCM)
- Water
- Ethyl acetate
- Sodium sulfate (Na_2SO_4)
- Silica gel for flash chromatography

Experimental Steps:

- A solution of the 2-bromo-5-fluoroanisole in dichloromethane (4 mL/mmol) is cooled to $-20\text{ }^\circ\text{C}$ in a nitrogen atmosphere.
- Boron tribromide (3 equivalents, 1 M in DCM) is added to the cooled solution while maintaining the temperature at $-20\text{ }^\circ\text{C}$.
- The stirred solution is then allowed to warm to ambient temperature and left to react overnight.

- Following the reaction, the mixture is diluted with water, and the phases are separated.
- The aqueous layer is extracted three times with ethyl acetate.
- The combined organic layers are dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure.
- The crude product is purified by flash chromatography on silica gel to yield **2-Bromo-5-fluorophenol**.



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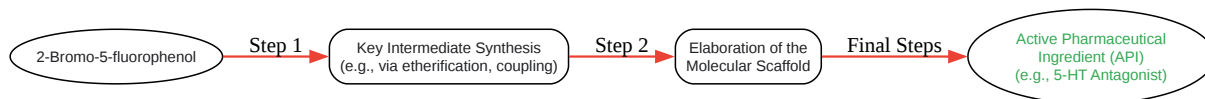
Caption: Synthetic workflow for **2-Bromo-5-fluorophenol**.

Applications in Research and Development

2-Bromo-5-fluorophenol is a valuable building block in the synthesis of various high-value chemical entities, particularly in the pharmaceutical and agrochemical industries.[3][4]

Pharmaceutical Applications

The presence of three distinct functional groups on the aromatic ring allows for selective and sequential modifications, making it an ideal scaffold for medicinal chemists. It is notably used in the preparation of intermediates for the synthesis of polycyclic 5-HT₃ and 5-HT₄ antagonists, which are classes of drugs targeting serotonin receptors involved in various neurological and gastrointestinal disorders.



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Caption: Role in pharmaceutical synthesis.

Agrochemical Applications

In the agrochemical sector, **2-Bromo-5-fluorophenol** serves as a precursor for the synthesis of novel herbicides and pesticides.[4] The incorporation of fluorine atoms into agrochemicals can enhance their efficacy and metabolic stability.

Safety and Toxicology

A comprehensive toxicological profile for **2-Bromo-5-fluorophenol** is not extensively documented in publicly available literature. However, based on its chemical structure and available safety data sheets, the following hazards are identified.

GHS Hazard Classification

Hazard Class	Category	Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[1]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	

Precautionary Statements: Users should handle this compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and eye protection. Standard safe laboratory practices should be strictly followed. For detailed handling and emergency procedures, refer to the material safety data sheet (MSDS) provided by the supplier.

This technical guide serves as a foundational resource for professionals working with **2-Bromo-5-fluorophenol**. For further detailed information, it is recommended to consult the cited literature and the supplier's safety documentation.

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